

Technical Guide: Nor Propranolol-d7 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nor Propranolol-d7 Hydrochloride

Cat. No.: B587504

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Nor Propranolol-d7 Hydrochloride is the deuterated form of Nor Propranolol Hydrochloride, a metabolite of the widely used beta-blocker, Propranolol. Its primary application in a research setting is as an internal standard for the quantitative analysis of Propranolol and its metabolites in biological matrices by mass spectrometry. The stable isotope label ensures that its chemical and physical properties are nearly identical to the unlabeled analyte, while its increased mass allows for clear differentiation in mass spectrometric analyses. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its use, and a visualization of the relevant biological pathway.

Quantitative Data

The key physicochemical properties of **Nor Propranolol-d7 Hydrochloride** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₃ H ₉ D ₇ ClNO ₂
Molecular Weight	260.77 g/mol
CAS Number	1246819-85-1
Appearance	Light Brown Solid
Storage Conditions	2-8°C Refrigerator

Experimental Protocol: Quantification of Propranolol and Metabolites in Human Plasma using LC-MS/MS

This protocol is a representative method for the simultaneous quantification of propranolol and its metabolite, norpropranolol, in human plasma using **Nor Propranolol-d7 Hydrochloride** as an internal standard. The methodology is adapted from established and validated procedures for similar analyses.

Materials and Reagents

- **Nor Propranolol-d7 Hydrochloride** (Internal Standard)
- Propranolol Hydrochloride (Analyte)
- Norpropranolol (Analyte)
- Acetonitrile (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Ultrapure Water
- Human Plasma (blank)

Sample Preparation

- **Spiking:** To 100 μ L of human plasma, add the appropriate volume of a standard working solution of the analytes (propranolol and norpropranolol) and 20 μ L of the internal standard working solution (**Nor Propranolol-d7 Hydrochloride**).
- **Protein Precipitation:** Add 300 μ L of acetonitrile to the plasma sample.
- **Vortexing:** Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
- **Centrifugation:** Centrifuge the samples at 13,500 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- **Supernatant Transfer:** Carefully transfer the supernatant to a new tube for LC-MS/MS analysis.

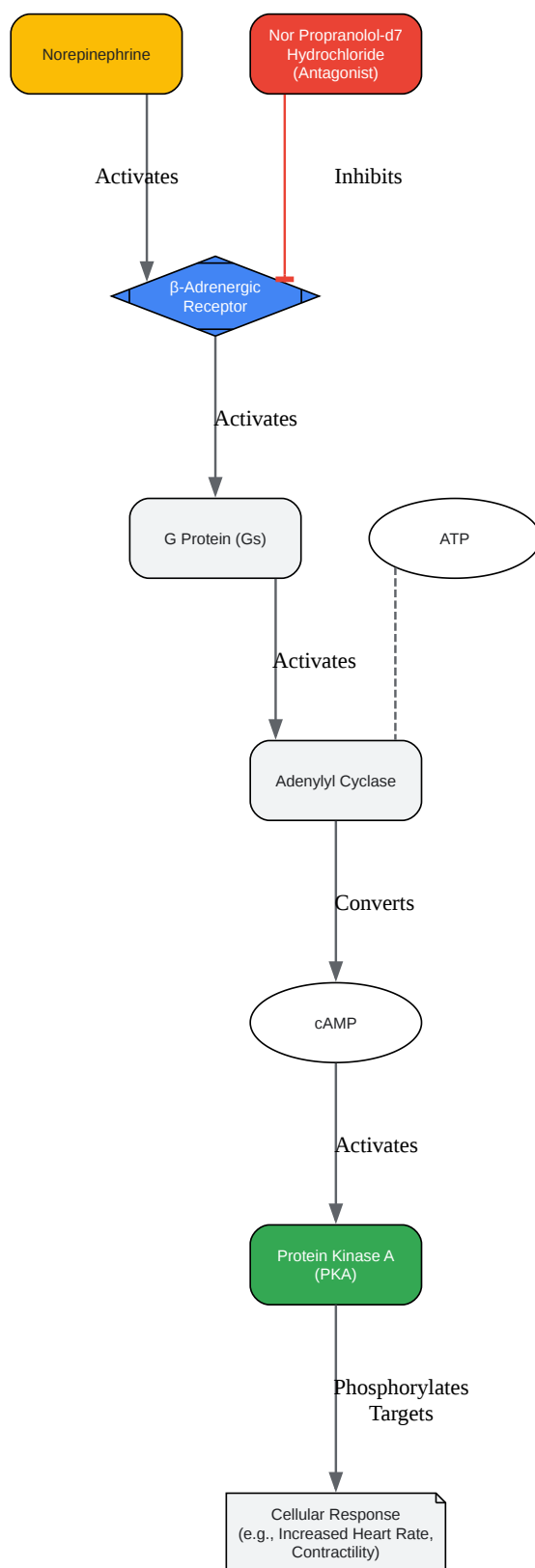
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

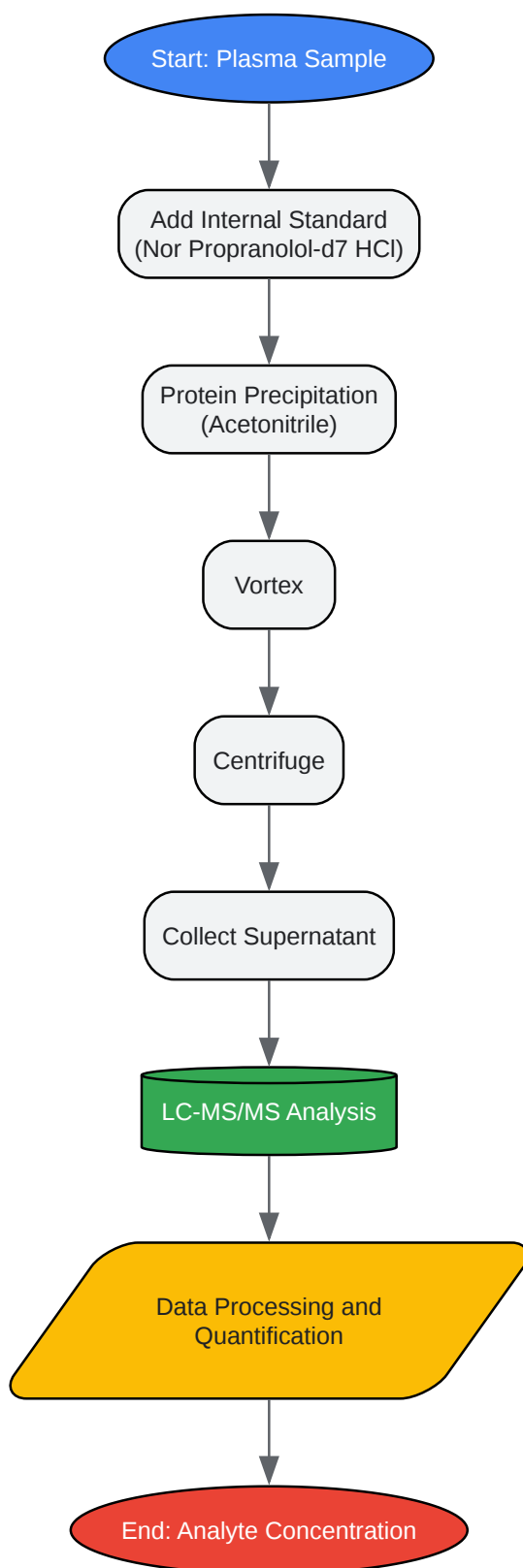
- **LC System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- **Column:** A C18 reversed-phase column (e.g., Hypersil GOLD C18, 150 x 2.1 mm, 5 μ m).
- **Mobile Phase A:** 0.1% Formic Acid in Water
- **Mobile Phase B:** Acetonitrile
- **Gradient Elution:**
 - 0-2 min: 10% B to 70% B
 - 2-6 min: Hold at 70% B
 - 6-6.1 min: 70% B to 10% B
 - 6.1-9.5 min: Hold at 10% B
- **Flow Rate:** 0.3 mL/min

- Injection Volume: 10 μ L
- Column Temperature: 40°C
- MS System: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Propranolol: m/z 260.2 \rightarrow 116.1
 - Norpropranolol: m/z 218.0 \rightarrow 116.0
 - Nor Propranolol-d7 (IS): m/z 225.1 \rightarrow 116.1 (Example transition, to be optimized)

Signaling Pathway

Nor Propranolol, like its parent compound Propranolol, acts as an antagonist at beta-adrenergic receptors. These receptors are G-protein coupled receptors that, upon activation by catecholamines like norepinephrine, initiate a signaling cascade that modulates various physiological responses, particularly in the cardiovascular system. The diagram below illustrates the canonical beta-adrenergic signaling pathway and the inhibitory action of Nor Propranolol.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Technical Guide: Nor Propranolol-d7 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b587504#nor-propranolol-d7-hydrochloride-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com